

# Navigating the Safe Disposal of Pentachloronitrobenzene: A Comprehensive Guide

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## Compound of Interest

Compound Name: *Pentachloronitrobenzene*

Cat. No.: *B1680406*

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For researchers, scientists, and drug development professionals, the proper handling and disposal of chemical waste is a cornerstone of laboratory safety and environmental responsibility. **Pentachloronitrobenzene** (PCNB), a fungicide also known as quintozene, requires careful management due to its potential health and environmental hazards.<sup>[1][2][3]</sup> This guide provides essential, step-by-step procedures for the safe disposal of PCNB, ensuring the protection of both laboratory personnel and the surrounding ecosystem.

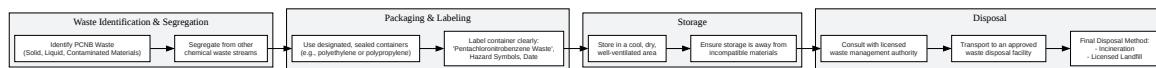
## Key Properties and Hazards of Pentachloronitrobenzene

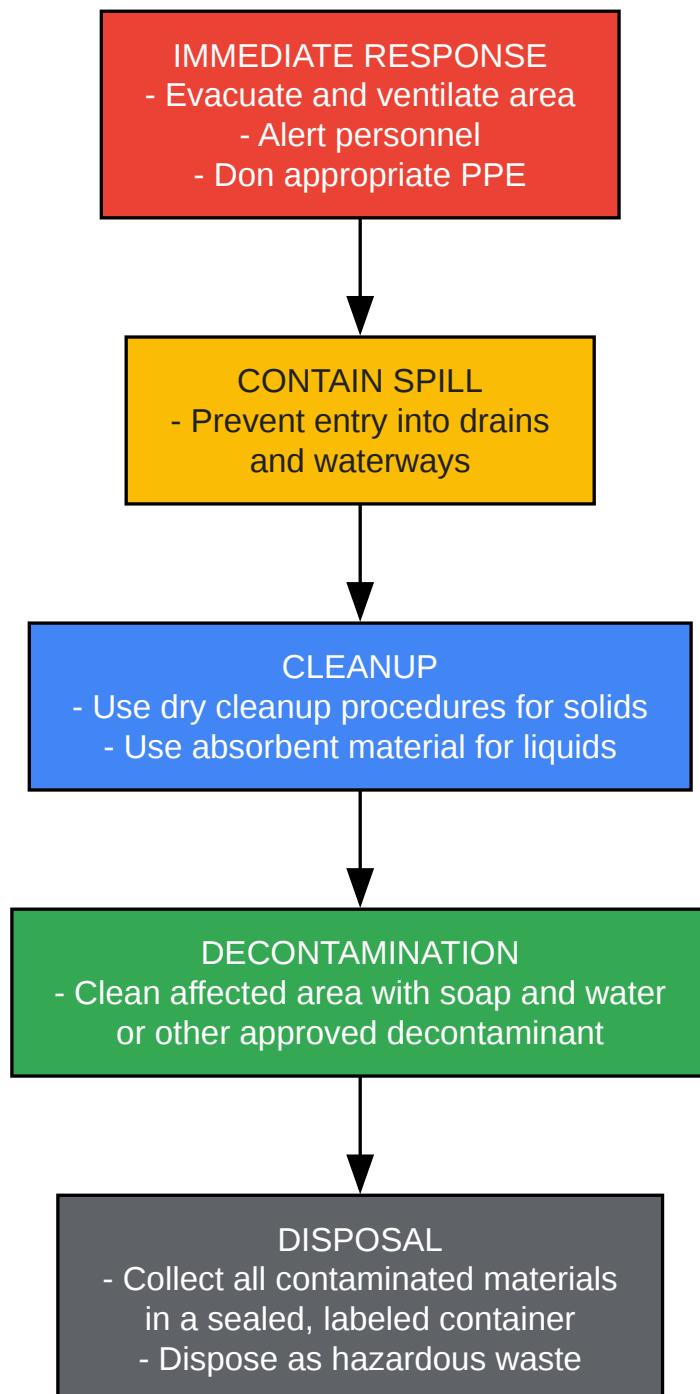
Understanding the characteristics of PCNB is the first step toward its safe management. The following table summarizes its key quantitative properties and hazard classifications.

| Property                         | Value  | Reference |
|----------------------------------|--|-----------|
| Chemical Formula                 | C <sub>6</sub> Cl <sub>5</sub> NO <sub>2</sub> | [4]       |
| Molar Mass                       | 295.32 g·mol <sup>-1</sup>                     | [4]       |
| Appearance                       | Off-white to yellow crystalline solid          | [4]       |
| Melting Point                    | 144 °C   | [4]       |
| Boiling Point                    | 328 °C (decomposes)                            | [4]       |
| Water Solubility                 | 0.44 mg/L                                      | [4]       |
| UN Number                        | 3077   | [2]       |
| EPA Hazardous Waste Number       | U185   | [3]       |
| Health Hazard Rating (NFPA/HMIS) | 2 (Moderate)                                   | [5]       |
| Fire Hazard Rating (NFPA/HMIS)   | 0-1 (Slight to None)                           | [2][5]    |
| Reactivity Rating (NFPA/HMIS)    | 0 (Stable)                                     | [2][5]    |

## Step-by-Step Disposal Procedures

The proper disposal of **pentachloronitrobenzene** is a multi-step process that begins with correct identification and ends with compliant disposal. The following workflow outlines the necessary procedures.



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